

Diisobutyl Adipate (CAS No. 141-04-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diisobutyl Adipate

Cat. No.: B1670624

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Diisobutyl Adipate** (DBA), a versatile diester with significant applications across various industries, including cosmetics, plastics, and as a potential subject of study in drug development and toxicology. This document consolidates key data on its chemical and physical properties, outlines experimental protocols for its synthesis and analysis, and explores its biological interactions, including its effects on cellular signaling pathways.

Chemical and Physical Properties

Diisobutyl Adipate (DBA) is the diester of isobutyl alcohol and adipic acid.^[1] It is a colorless, odorless, and oily liquid.^{[2][3]} The quantitative properties of DBA are summarized in the tables below, providing a clear reference for researchers.

Table 1: General and Physical Properties of Diisobutyl Adipate

Property	Value	Source(s)
CAS Number	141-04-8	[2]
Molecular Formula	C ₁₄ H ₂₆ O ₄	
Molecular Weight	258.35 g/mol	
Appearance	Colorless, transparent oily liquid	
Boiling Point	293 °C (lit.)	
Melting Point	-17 °C	
Density	0.954 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.432 (lit.)	
Flash Point	112.78 °C (TCC)	
Water Solubility	Practically insoluble	

Table 2: Purity and Specification Data for Diisobutyl Adipate

Parameter	Specification	Source(s)
Purity (DIBA)	≥ 99.0%	
Acid Value	≤ 0.1 mg KOH/g	
Color (APHA)	≤ 20 Pt-Co	
Water Content	≤ 0.05%	

Applications

Diisobutyl Adipate is a versatile compound with a wide range of applications stemming from its properties as an emollient, plasticizer, and solvent.

- **Cosmetics and Personal Care:** DBA is widely used in skincare, sunscreens, and makeup formulations to provide a smooth, non-greasy texture and improve spreadability. It acts as an

emollient, softening and smoothing the skin by forming a protective layer. Its lightweight and non-comedogenic nature make it suitable for various skin types. In hair care products, it functions as a lightweight moisturizer. Recommended usage levels in cosmetics range from 0.005% to 8%.

- **Plasticizer for Polymers:** DBA is an efficient plasticizer for polymers such as PVC, cellulose resins, and synthetic rubbers, enhancing their flexibility at low temperatures.
- **Industrial Applications:** It also serves as a synthetic lubricant in industrial machinery and as a solvent for fragrances and oils.

Experimental Protocols

Synthesis of Diisobutyl Adipate via Esterification

The most common method for synthesizing **Diisobutyl Adipate** is through the direct esterification of adipic acid with isobutanol. The following is a generalized protocol based on common laboratory and industrial practices.

Materials:

- Adipic Acid
- Isobutanol (in excess)
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid)
- Toluene (for azeotropic removal of water)
- Sodium carbonate solution (5%)
- Deionized water
- Drying agent (e.g., anhydrous magnesium sulfate)

Equipment:

- Round-bottom flask

- Dean-Stark apparatus or a similar water separator
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, combine adipic acid, an excess of isobutanol, and a catalytic amount of an acid catalyst. Add toluene to facilitate the azeotropic removal of water.
- **Esterification:** Heat the mixture to reflux with vigorous stirring. The water produced during the reaction will be collected in the Dean-Stark trap.
- **Monitoring the Reaction:** Monitor the progress of the reaction by measuring the amount of water collected or by determining the acid value of the reaction mixture. The reaction is considered complete when the theoretical amount of water has been collected or the acid value is below a specified limit (e.g., < 0.2 mg KOH/g).
- **Neutralization and Washing:** After cooling the reaction mixture, transfer it to a separatory funnel. Wash the organic layer sequentially with a 5% sodium carbonate solution to neutralize the acid catalyst, followed by washes with deionized water until the aqueous layer is neutral.
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate. Filter to remove the drying agent and then remove the toluene and excess isobutanol using a rotary evaporator.
- **Purification:** Purify the crude **Diisobutyl Adipate** by vacuum distillation to obtain the final high-purity product.

Analytical Method: Determination by Gas Chromatography (GC)

Gas chromatography is a standard method for the determination and quantification of **Diisobutyl Adipate** in various samples, including plastics and biological matrices.

Instrumentation:

- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Capillary column suitable for the analysis of esters (e.g., a non-polar or medium-polarity column).

General GC-FID Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a few minutes, then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 250 °C) and hold.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection Volume: 1 µL

Sample Preparation:

- Solid Samples (e.g., PVC): Dissolve a known weight of the sample in a suitable solvent (e.g., tetrahydrofuran), followed by precipitation of the polymer with a non-solvent (e.g., methanol). The supernatant containing the DBA can then be analyzed.
- Liquid Samples: Dilute the sample with a suitable solvent (e.g., hexane or ethyl acetate) to a concentration within the calibration range.

Quantification:

- Prepare a series of standard solutions of **Diisobutyl Adipate** in the chosen solvent.
- Inject the standards to create a calibration curve by plotting the peak area against the concentration.
- Inject the prepared sample and determine the concentration of DBA from the calibration curve.

Toxicological Profile and Safety

Diisobutyl Adipate is generally considered to have low toxicity.

Table 3: Toxicological Data for Diisobutyl Adipate

Endpoint	Species	Route	Value	Source(s)
Acute Oral Toxicity (LD50)	Rat	Intraperitoneal	5.676 mg/kg	
Dermal Irritation	Rabbit	Dermal	Minimal to no irritation	
Eye Irritation	Rabbit	Ocular	Minimally irritating (undiluted)	
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer (at 25%)	
Genotoxicity	-	In vitro	Not genotoxic in two test systems	

Safety and Handling:

- It is recommended to wash hands thoroughly after handling.
- Personal protective equipment such as eye shields and gloves should be used.
- Store in a cool, dry, and well-ventilated area away from direct heat and sunlight.

Mechanism of Action and Signaling Pathways

Recent research has indicated that **Diisobutyl Adipate** may exert biological effects by interacting with nuclear receptors, specifically the Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ).

Interaction with PPAR γ Signaling Pathway

Studies have shown that DBA has a strong affinity for the ligand-binding domain of PPAR γ . Activation of PPAR γ can lead to alterations in the transcriptional expression of genes related to lipid metabolism. This interaction suggests that DBA exposure might disrupt intracellular lipid metabolism homeostasis.

Below is a diagram illustrating the general PPAR γ signaling pathway and the potential point of interaction for **Diisobutyl Adipate**.

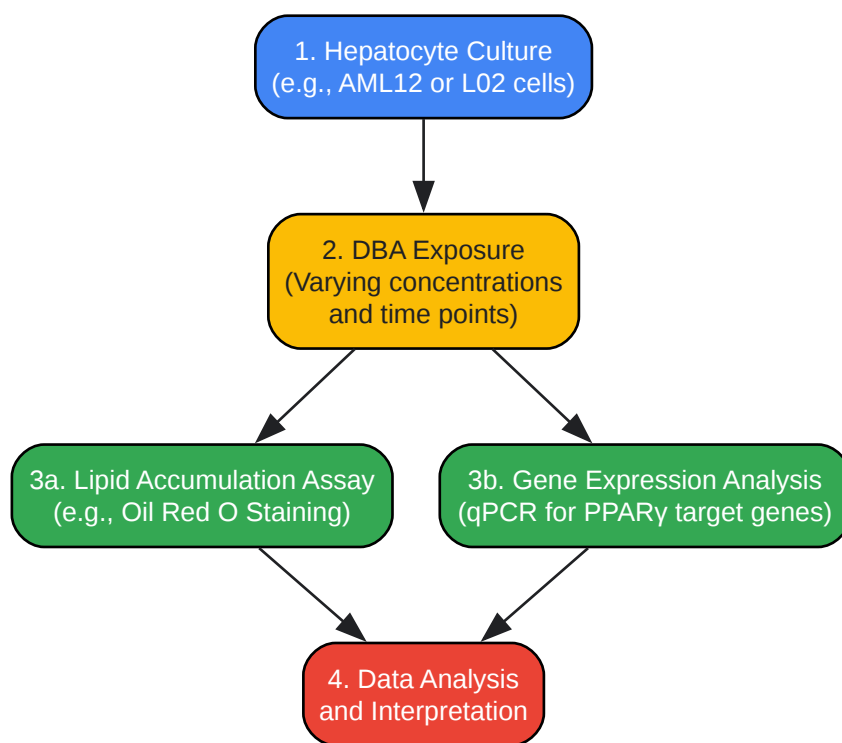


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Caption: Proposed interaction of **Diisobutyl Adipate** with the PPAR γ signaling pathway.

Experimental Workflow for In Vitro Hepatocyte Study

To investigate the effects of **Diisobutyl Adipate** on lipid metabolism in hepatocytes, the following experimental workflow can be employed.



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Caption: Workflow for studying **Diisobutyl Adipate**'s effect on hepatocytes.

This technical guide provides a foundational understanding of **Diisobutyl Adipate** for research and development purposes. Further investigation into its biological interactions and potential applications in drug development is warranted.

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References

- 1. oecd.org [oecd.org]
- 2. Dibutyl adipate synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]

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